

Technical Guide: Physicochemical Properties of 3-Bromo-4-nitrophenol

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Compound of Interest

Compound Name: 3-Bromo-4-nitrophenol

Cat. No.: B022720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and melting point of **3-Bromo-4-nitrophenol**, a key intermediate in various chemical syntheses. The information herein is intended to support research, development, and quality control activities.

Core Physicochemical Data

The following tables summarize the key quantitative data for the melting point and solubility of **3-Bromo-4-nitrophenol**.

Table 1: Melting Point of **3-Bromo-4-nitrophenol**

Parameter	Value	Reference
Melting Point	125-127 °C	[1] [2]

Table 2: Solubility of **3-Bromo-4-nitrophenol**

Solvent	Solubility	Temperature (°C)	Reference
Water	0.76 g/L	25	
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified	[1][3]
Ethyl Acetate	Slightly Soluble	Not Specified	[1][3]
Methanol	Slightly Soluble	Not Specified	[1][3]

Experimental Protocols

Detailed methodologies for the determination of melting point and solubility are crucial for reproducible results. The following are standard experimental protocols.

Melting Point Determination (Capillary Method)

The capillary method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus with a heating block and a calibrated thermometer or digital temperature sensor.
- Glass capillary tubes (thin-walled, one end sealed).
- Mortar and pestle.
- Spatula.

Procedure:

- Sample Preparation: A small amount of dry **3-Bromo-4-nitrophenol** is finely ground using a mortar and pestle.
- Capillary Loading: The powdered sample is packed into the sealed end of a capillary tube to a height of 2-3 mm by tapping the tube gently on a hard surface.

- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has transitioned to a liquid (completion of melting) are recorded. The range between these two temperatures is the melting point range.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a common technique for determining the equilibrium solubility of a compound in a specific solvent.

Apparatus:

- Analytical balance.
- Vials with screw caps.
- Constant temperature shaker or incubator.
- Syringe filters (e.g., 0.45 µm pore size).
- Volumetric flasks.
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument.

Procedure:

- **Preparation of a Saturated Solution:** An excess amount of **3-Bromo-4-nitrophenol** is added to a vial containing a known volume of the solvent of interest (e.g., water, ethanol, etc.). The amount of solid should be sufficient to ensure that undissolved solid remains at equilibrium.

- **Equilibration:** The vial is sealed and placed in a constant temperature shaker. The mixture is agitated for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Sample Collection and Filtration:** After equilibration, the mixture is allowed to stand to allow the excess solid to settle. A sample of the supernatant is carefully withdrawn and immediately filtered through a syringe filter to remove any undissolved particles.
- **Quantification:** The concentration of **3-Bromo-4-nitrophenol** in the clear filtrate is determined using a validated analytical method, such as HPLC. A calibration curve prepared with standard solutions of known concentrations is used for accurate quantification.
- **Calculation:** The solubility is calculated from the measured concentration of the saturated solution and is typically expressed in units such as g/L or mg/mL.

Visualized Workflows

The following diagrams illustrate the logical and experimental workflows for determining the key physicochemical properties of **3-Bromo-4-nitrophenol**.



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Caption: Experimental workflow for melting point determination.



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Caption: Experimental workflow for solubility determination.

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